

Bixafen ecotoxicity comparison across species

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bixafen

CAS No.: 581809-46-3

Cat. No.: S641858

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Ecotoxicity of Bixafen Across Species

The following tables summarize the toxic effects of **bixafen** on various non-target organisms, as reported in recent scientific studies.

Table 1: Aquatic Organism Toxicity

Organism	Test Duration	Key Endpoints & Effects	Reported Values	Source
Zebrafish (<i>Danio rerio</i>)	Embryonic exposure	Developmental toxicity, spinal curvature, pericardial edema, decreased heart rate, hatching delay	Effects at 0.1 - 0.3 μ M [1]	
Zebrafish (<i>Danio rerio</i>)	Embryonic exposure	Hepatotoxicity, pancreas toxicity, downregulation of <i>fabp10a</i> gene	Effects at 0.1 - 0.3 μ M [1]	
Water Flea (<i>Daphnia magna</i>)	48 hours (Acute)	Immobilization	48-h EC50: 0.964 mg/L [2]	
Water Flea (<i>Daphnia magna</i>)	21 days (Chronic)	Delayed first brood, reduced brood size & number, inhibited growth & molting	LOEC: 0.08 mg/L ; NOEC: 0.04 mg/L [2]	

Organism	Test Duration	Key Endpoints & Effects	Reported Values	Source
Daphnia & Algae	Not Specified	General high toxicity	Not Specified [3]	

Table 2: Terrestrial Organism Toxicity

Organism	Test Duration	Key Endpoints & Effects	Reported Values	Source
Earthworm (<i>Eisenia fetida</i>)	56 days (Chronic)	Oxidative stress, DNA damage, weight loss, reduced reproduction (number of offspring)	Dose-dependent effects [3]	
Earthworm (Field populations)	2.5 years (Chronic)	No unacceptable long-term effects on natural populations	At 3x recommended field rate [4]	
Fish & Birds	Not Specified	General high toxicity to fish; moderate toxicity to birds	Not Specified [5]	

Detailed Experimental Protocols

To ensure reproducibility, here are the methodologies from the key studies cited.

- **Zebrafish Embryo Toxicity Test [1]**

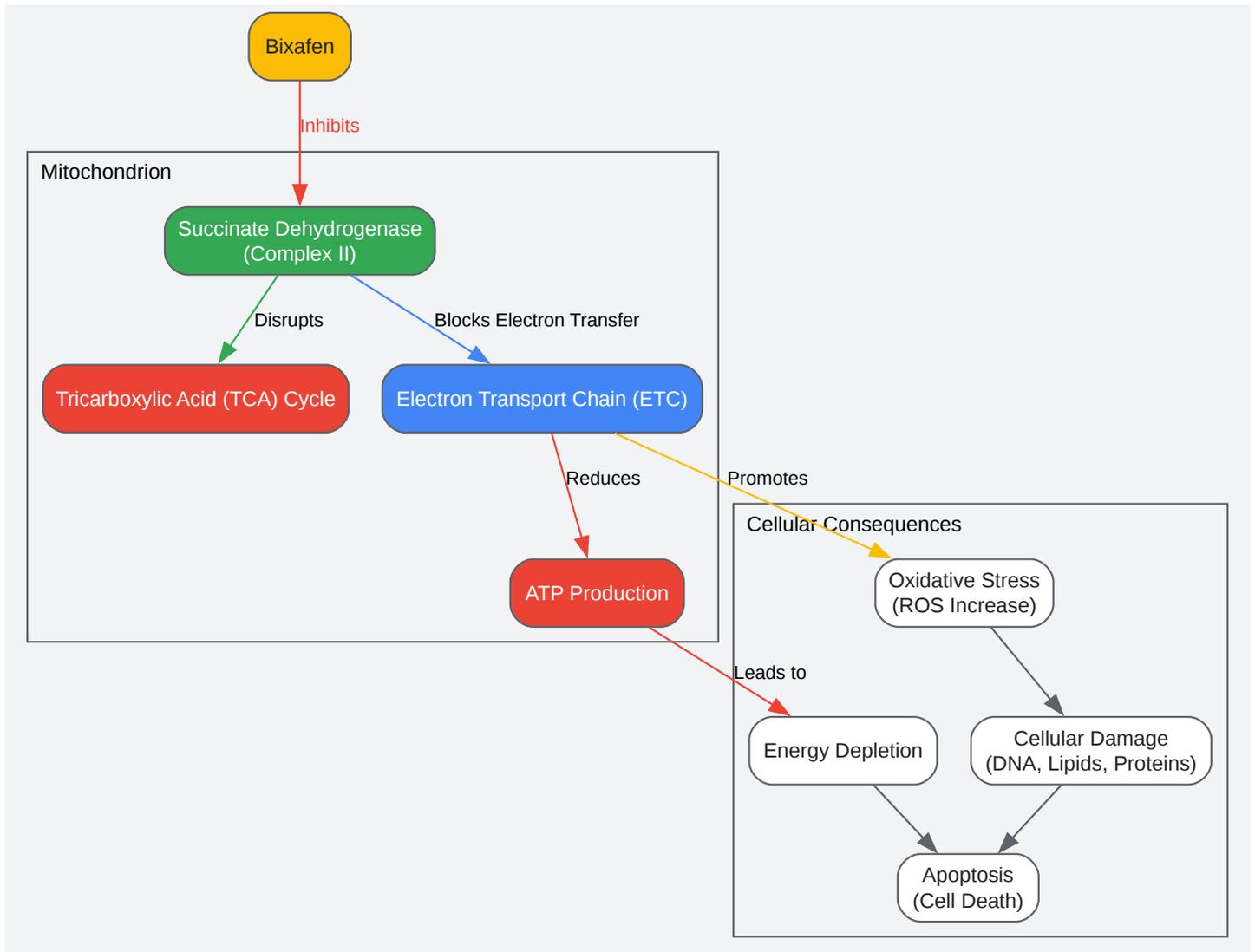
- **Organism:** Wild-type zebrafish (*Danio rerio*).
- **Exposure:** Embryos were exposed to **bixafen** at concentrations of 0.1, 0.2, and 0.3 μM .
- **Duration:** From embryo stage until several days post-fertilization.
- **Endpoint Analysis:** Developmental abnormalities (spinal curvature, pericardial edema), heart rate, hatching rate, and organ development (liver, pancreas) were observed. Gene expression related to liver function (*fabp10a*) was analyzed.

- **Daphnia magna Acute & Chronic Toxicity Test [2]**

- **Organism:** Water flea (*Daphnia magna*).
 - **Acute Test:** 48-hour exposure to a range of **bixafen** concentrations to determine the immobilization EC50.
 - **Chronic Test:** 21-day exposure to sublethal concentrations.
 - **Endpoint Analysis:** Time to first brood, number of offspring, number of broods, molting frequency, body length, and intrinsic growth rate were recorded.
- **Earthworm Chronic Soil Toxicity Test [3]**
 - **Organism:** Earthworm (*Eisenia fetida*).
 - **Exposure:** Worms were exposed in soil contaminated with **bixafen** at "environmentally relevant levels" for 56 days.
 - **Endpoint Analysis:** Body weight, number of offspring (cocoon/juveniles), reactive oxygen species (ROS) levels, DNA damage (8-OHdG biomarker), antioxidant enzyme activities, and histopathological changes in intestines and reproductive organs were measured.

Mechanism of Action and Toxicity Pathways

Bixafen is a Succinate Dehydrogenase Inhibitor (SDHI) fungicide. The diagram below illustrates its mechanism of action at the cellular level, which underlies its toxicity in both target fungi and non-target organisms.



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This inhibition disrupts the vital TCA cycle and electron transport chain, leading to a cellular energy crisis [3]. The blockage in the electron transport chain also promotes the generation of harmful Reactive Oxygen Species (ROS), which can cause oxidative damage to DNA, lipids, and proteins, ultimately triggering cell death (apoptosis) [3] [1]. This mechanism explains the observed toxic effects across different species, such as developmental defects in zebrafish, reproductive inhibition in daphnia, and growth reduction in earthworms.

Key Comparative Conclusions

- **Sensitive Species:** Aquatic invertebrates like *Daphnia magna* are highly vulnerable to **bixafen**, showing significant acute and chronic reproductive toxicity at low concentrations (LOEC of 0.08 mg/L) [2].
- **Vertebrate Effects:** Zebrafish embryos exhibit developmental and organ toxicity, indicating potential risks to aquatic vertebrates [1].
- **Soil Organisms:** Laboratory studies show **bixafen** can cause significant sublethal stress to earthworms, but long-term field studies at higher tiers of risk assessment found no population-level effects, highlighting the importance of study design and tiered assessment approaches [3] [4].

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To cite this document: Smolecule. [Bixafen ecotoxicity comparison across species]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b641858#bixafen-ecotoxicity-comparison-across-species]

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